

Technical Guide: Physicochemical Profile of 1-Nitrosohexadecane

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Compound of Interest

Compound Name: Hexadecane, 1-nitroso-

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Disclaimer: 1-Nitrosohexadecane is not a widely studied compound, and as such, specific experimental data is scarce in publicly available literature. The information presented in this guide is based on the well-established principles and observed properties of homologous primary nitrosoalkanes. The experimental protocols provided are generalized methods applicable to the synthesis and characterization of this class of compounds.

Introduction

C-nitroso compounds, characterized by the presence of a nitroso group ($-N=O$) bonded to a carbon atom, are a reactive class of molecules with interesting chemical behaviors.^{[1][2]} Primary nitrosoalkanes, such as 1-nitrosohexadecane, are known for their transient nature and tendency to exist in equilibrium with their dimeric forms.^{[3][4]} This guide provides a comprehensive overview of the inferred physical and chemical properties of 1-nitrosohexadecane, along with general experimental methodologies for its synthesis and characterization.

Inferred Physicochemical Properties

The properties of 1-nitrosohexadecane are largely dictated by its long alkyl chain and the reactive nitroso functional group. The following table summarizes the expected quantitative data based on trends observed for long-chain alkanes and primary C-nitroso compounds.

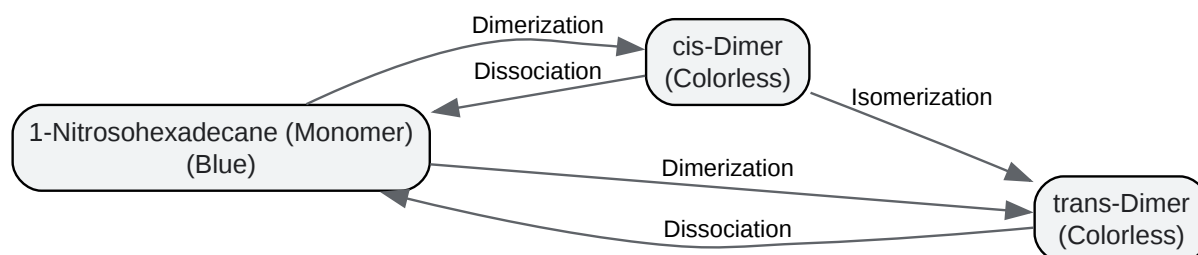
Property	Inferred Value/Characteristic	Notes
Molecular Formula	C ₁₆ H ₃₃ NO	
Molecular Weight	255.44 g/mol	
Appearance	Colorless or pale yellow solid (dimer), blue liquid or solution (monomer)	The color is dependent on the monomer-dimer equilibrium. The solid state typically favors the dimer.[3][5]
Melting Point	Expected to be slightly higher than n-hexadecane (18 °C)	The introduction of the polar nitroso group would likely increase the melting point.
Boiling Point	Expected to be significantly higher than n-hexadecane (287 °C) and likely to decompose upon heating	Nitrosoalkanes are generally heat-sensitive.[3]
Solubility	Soluble in nonpolar organic solvents (e.g., hexane, diethyl ether, dichloromethane). Insoluble in water.	The long alkyl chain dominates the solubility profile.
Stability	Unstable, particularly in the monomeric form. Prone to isomerization to the corresponding oxime, especially in protic solvents or upon heating.[1][3] Also sensitive to light.[3]	Primary nitrosoalkanes with α-hydrogens are known to readily tautomerize.[1]

Chemical Reactivity and Key Features

Monomer-Dimer Equilibrium

A hallmark of C-nitroso compounds is their existence in a dynamic equilibrium between the monomeric (R-N=O) and dimeric forms.[3][4] The monomer is a blue-colored species, while the

dimer is typically colorless or pale yellow.[5] In the solid state, the dimer is generally the predominant form.[3] Upon dissolution in organic solvents, an equilibrium is established, which can be influenced by temperature, concentration, and solvent polarity.



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Caption: Monomer-Dimer Equilibrium of 1-Nitrosohexadecane.

Isomerization to Oxime

Primary nitrosoalkanes, which possess at least one hydrogen atom on the carbon adjacent to the nitroso group (the α -carbon), are prone to tautomerization to the more stable oxime form ($C=N-OH$).^[1] This isomerization can be catalyzed by acids, bases, or heat and is a significant consideration in the synthesis and handling of 1-nitrosohexadecane.

Other Reactions

The nitroso group can participate in a variety of organic reactions, acting as a dienophile in Diels-Alder reactions or undergoing nucleophilic addition at the nitrogen atom.^{[3][6]}

Experimental Protocols

Synthesis of 1-Nitrosohexadecane

A common method for the preparation of primary nitrosoalkanes is the oxidation of the corresponding primary amine.^{[7][8]}

Reaction: Oxidation of Hexadecylamine

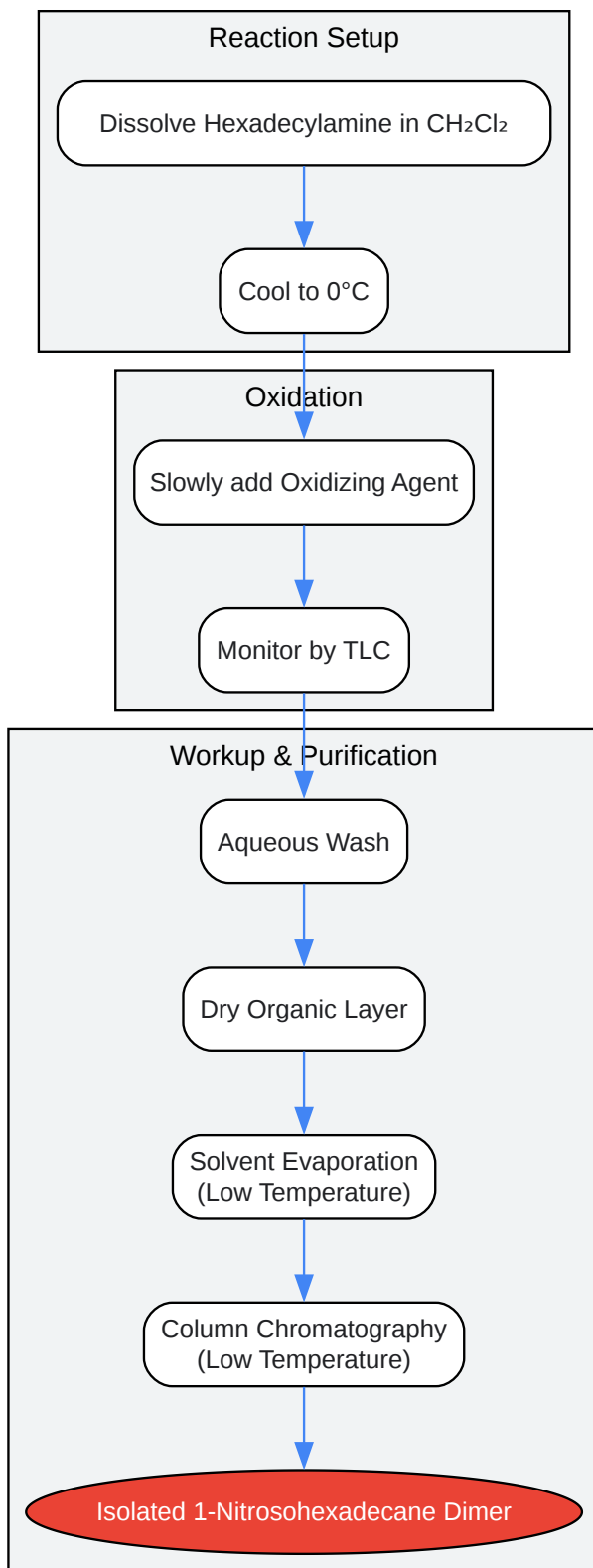
Reagents and Equipment:

- Hexadecylamine
- Oxidizing agent (e.g., m-chloroperoxybenzoic acid (m-CPBA) or Caro's acid)[1]
- Dichloromethane (CH_2Cl_2) or other suitable aprotic solvent
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Chromatography column (for purification)

Procedure:

- Dissolve hexadecylamine in dichloromethane in a round-bottom flask and cool the solution in an ice bath.
- Slowly add a solution of the oxidizing agent (e.g., m-CPBA) in dichloromethane to the stirred amine solution. The reaction is typically exothermic and should be kept cool to minimize side reactions.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with a mild base (e.g., saturated sodium bicarbonate solution) to remove acidic byproducts, followed by water.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Remove the solvent under reduced pressure using a rotary evaporator at low temperature to avoid decomposition.

- Purify the crude product by column chromatography on silica gel, again maintaining low temperatures. The dimeric product is expected to be isolated.



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Caption: General workflow for the synthesis of 1-nitrosohexadecane.

Spectroscopic Characterization

UV-Visible Spectroscopy: This technique is instrumental in observing the monomer-dimer equilibrium. The monomeric form of nitrosoalkanes exhibits a characteristic absorption in the visible region (around 630-790 nm), which is responsible for its blue color.[9] The dimeric form does not absorb in this region. The equilibrium can be studied by varying the concentration and temperature of the solution.

Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present. The monomeric nitroso group (N=O) shows a stretching vibration in the range of 1539-1621 cm^{-1} . [9] The dimeric form (azodioxy) will have characteristic absorbances at different wavenumbers, typically around 1200-1300 cm^{-1} . [9]

Safety Considerations

Nitroso compounds should be handled with care as many are known to be mutagenic.[3] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn. All manipulations should be performed in a well-ventilated fume hood. Due to their thermal and light sensitivity, they should be stored in a cool, dark place.

Conclusion

While 1-nitrosohexadecane is not a well-documented compound, its physical and chemical properties can be reasonably inferred from the behavior of other primary nitrosoalkanes. Its chemistry is dominated by the monomer-dimer equilibrium and its propensity to isomerize to the corresponding oxime. The experimental protocols outlined in this guide provide a general framework for the synthesis and characterization of this and related long-chain nitrosoalkanes, which may be of interest in various fields, including materials science and as potential biological intermediates.[1]

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